

Haloxyfop-d4 CAS number and IUPAC name.

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Compound of Interest

Compound Name: *Haloxyfop-d4*

Cat. No.: *B150307*

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In-Depth Technical Guide: Haloxyfop-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Haloxyfop-d4**, including its chemical identity, and delves into the analytical methodologies and mechanisms of action of its parent compound, haloxyfop. Given that **Haloxyfop-d4** serves as a deuterated internal standard, this guide focuses on the technical data relevant to the application of haloxyfop.

Core Chemical Identifiers

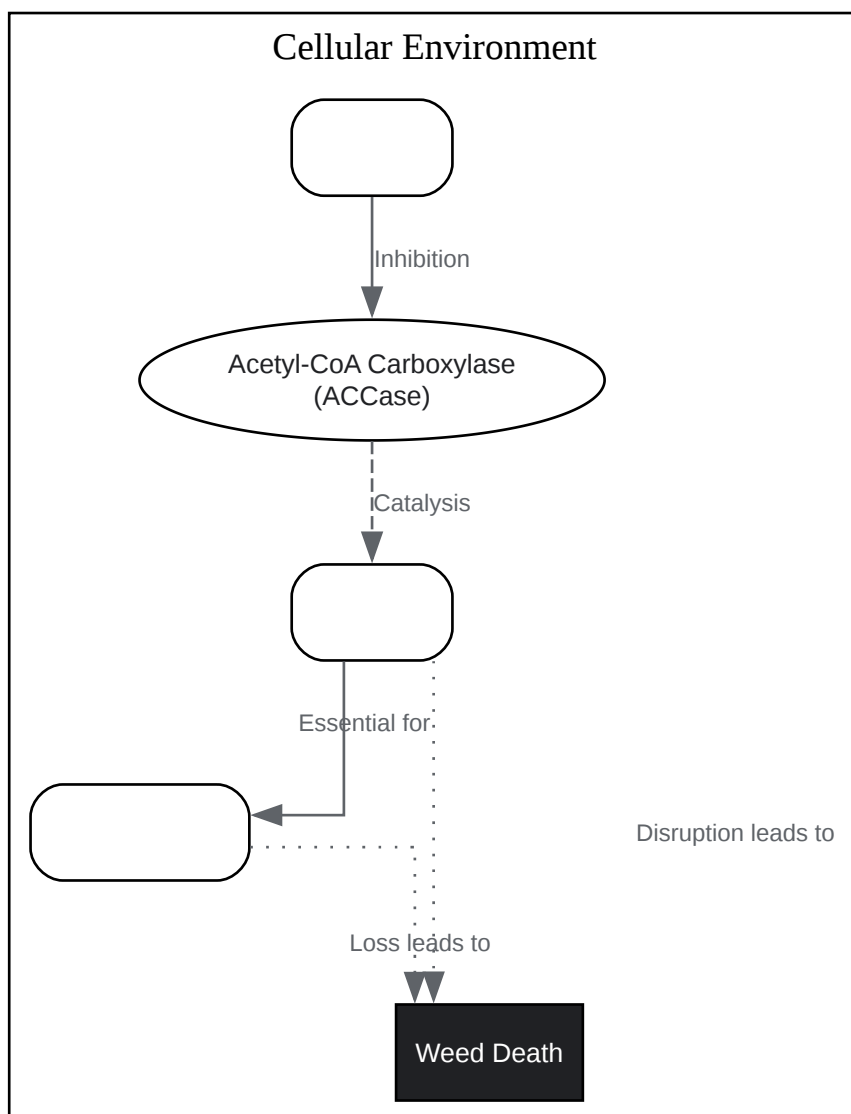
A summary of the key chemical identifiers for **Haloxyfop-d4** is presented below.

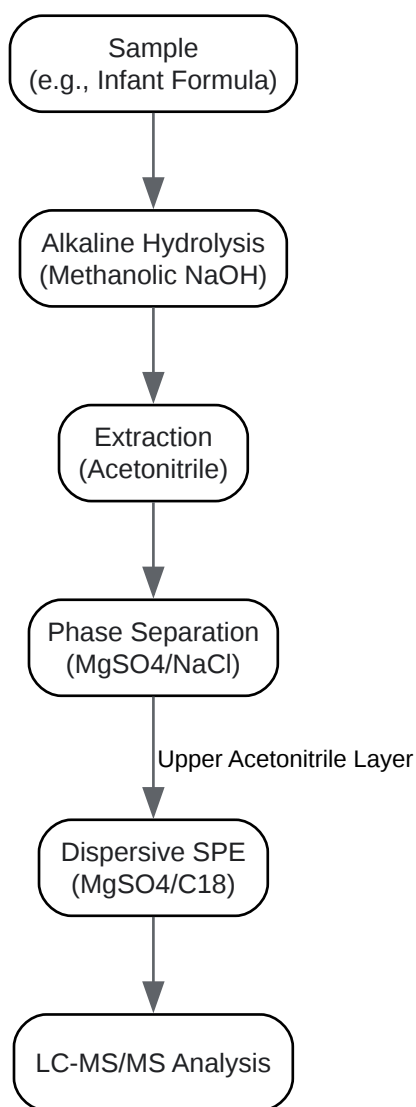
Identifier	Value
CAS Number	127893-34-9[1][2][3][4][5]
IUPAC Name	2-[4-[[3-chloro-5-(trifluoromethyl)-2-pyridinyl]oxy]phenoxy-2,3,5,6-d4]propanoic acid[6]
Molecular Formula	C ₁₅ H ₇ D ₄ ClF ₃ NO ₄ [2]
Molecular Weight	365.73 g/mol [2]

Mechanism of Action

Haloxifop is a selective, post-emergence herbicide that targets annual and perennial grasses in broadleaf crops.^[2] Its primary mechanism of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).^{[2][7]} This enzyme is critical for the biosynthesis of fatty acids, which are essential components of cell membranes and energy storage.^{[2][4]} By inhibiting ACCase, haloxifop disrupts lipid synthesis, leading to the cessation of growth and eventual death of the target grass weeds.^[4]

Recent studies have also explored other potential toxic mechanisms. For instance, in the crab *Chromantes dehaani*, Haloxifop-P-methyl has been shown to induce immunotoxicity and disorders in glucose metabolism, potentially through the activation of the Nrf2/ARE antioxidant pathway.^[8]





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